

# Operational Guide: Safe Disposal of Titanium Lactate Ammonium Salt (TLA)

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## Compound of Interest

Compound Name: *Titanium lactate ammonium salt*

CAS No.: 65104-06-5

Cat. No.: B1583689

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## Part 1: Executive Summary & Chemical Identity

Do not treat this substance like a standard titanium alkoxide. Unlike Titanium Isopropoxide or Titanium Butoxide, which react violently with water, **Titanium Lactate Ammonium Salt (TLA)** is a water-based, chelated titanate. It is hydrolytically stable at neutral pH.

The primary risks during disposal are ammonia release upon pH shift, flammability (due to co-solvents in commercial preparations), and serious eye irritation.

## Chemical Profile

Parameter	Detail
Chemical Name	Titanium(IV) bis(ammonium lactato)dihydroxide
Common Trade Names	Tyzor® LA, TLA, Ammonium Titanium Lactate
CAS Number	65104-06-5
Physical State	Liquid (typically 50% aqueous solution), Colorless to Pale Yellow
Odor	Faint ammonia odor (increases with decomposition)
Solubility	Fully miscible in water (Stable at pH 7-8)

## Part 2: Hazard Characterization (Risk Assessment)

Effective disposal requires understanding the "Why" behind the safety rules. TLA is an organometallic precursor that bridges inorganic chemistry (Titanium) and organic waste (Lactate/Ammonia).

### The Stability Mechanism (The "Why")

TLA utilizes lactic acid as a chelating ligand to wrap the central Titanium atom, preventing it from reacting immediately with water.

- Stability Window: It remains stable in water at pH 7–8.<sup>[1]</sup>
- Decomposition Triggers:
  - Acidification: Breaks the chelate, precipitating Titanium Dioxide ( ) and releasing lactic acid.
  - Basification (High pH): Displaces the ammonium, releasing toxic Ammonia gas ( ).
  - Drying: If allowed to dry, it forms a crust that may create inhalable dust containing titanium species.

## GHS Hazard Classification

Ref: OSHA HCS 29 CFR 1910.1200 & CLP Regulation (EC) No 1272/2008

Hazard Class	Category	H-Code	Statement
Flammable Liquid	Cat 3	H226	Flammable liquid and vapor (Often due to alcohol stabilizers).
Eye Irritation	Cat 2A	H319	Causes serious eye irritation.[2][3]
Aquatic Toxicity	Chronic 3	H412	Harmful to aquatic life with long-lasting effects.

## Part 3: Disposal & Segregation Protocol

### Step 1: Waste Stream Segregation

CRITICAL: Do not mix TLA with "General Organic Solvents" if those solvents are highly acidic or basic.

- Correct Stream: Aqueous Organometallic Waste or Flammable Aqueous Waste.
- Incompatible Streams (DO NOT MIX):
  - Strong Oxidizers (Nitric/Sulfuric Acid): Risk of exothermic reaction with the lactate organic backbone.
  - Strong Bases (Sodium Hydroxide): Immediate release of ammonia gas.
  - Water-Reactive Waste: While TLA is aqueous, mixing it with anhydrous Ti-alkoxides (like Ti-Isopropoxide) will cause the other waste to hydrolyze violently.

### Step 2: Container Selection & Packaging

- Material: High-Density Polyethylene (HDPE) is preferred. Glass is acceptable but poses a breakage risk.
- Headspace: Leave at least 10% headspace. Slow hydrolysis can generate slight pressure over time.
- Sealing: Caps must be chemically resistant (Polypropylene/Teflon liner). Ensure the rim is clean of dried "crust" before sealing to prevent leaks.

### Step 3: pH Stabilization (Optional but Recommended)

If you are consolidating large batches (> 5 Liters), check the pH.

- Target: Keep pH between 6 and 8.
- Action: If the waste is highly acidic, the Titanium will precipitate as a sticky white solid ( ), clogging waste drums. If necessary, neutralize slowly with dilute buffer, but avoid over-basifying to prevent ammonia off-gassing.

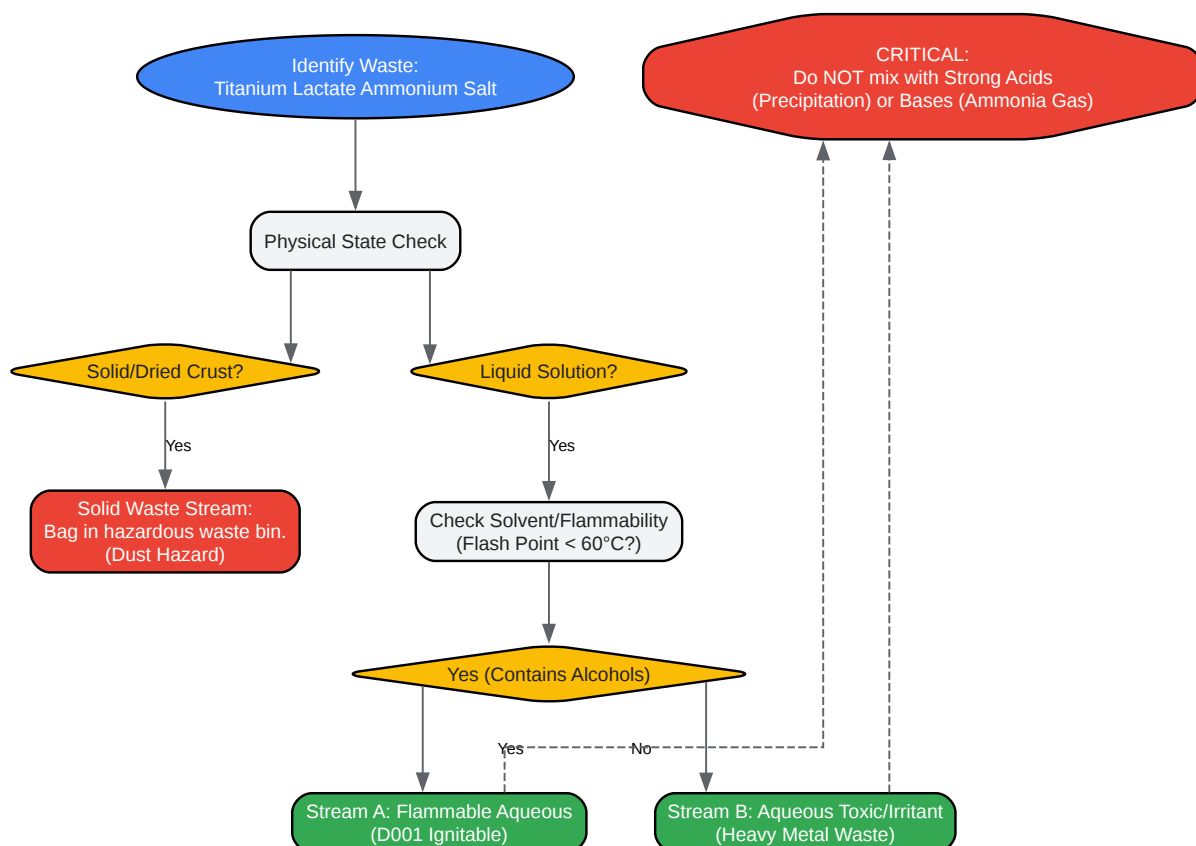
### Step 4: Labeling

Label the container strictly according to RCRA (US) or local hazardous waste regulations.

- Constituents: "Titanium compounds (aqueous), Ammonium Lactate, Isopropanol (trace)."
- Hazard Checkboxes:  Flammable  Irritant  Toxic (if applicable by local standards).

## Part 4: Decision Logic & Workflow (Visualization)

The following diagram outlines the decision process for disposing of TLA, ensuring separation from reactive alkoxides.



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Figure 1: Decision tree for segregating **Titanium Lactate Ammonium Salt** waste streams based on physical state and flammability.

## Part 5: Emergency Procedures (Spills)

Scenario: A 500mL bottle of TLA 50% solution shatters on the lab floor.

- Evacuate & Ventilate: The ammonia smell may become strong. Open fume hoods; clear the immediate area.
- PPE: Goggles (Splash resistant), Nitrile gloves (double gloved recommended), Lab coat.
- Containment: Do NOT use water to flush.[2]
  - Use inert absorbent (Vermiculite, Sand, or Universal Spill Pads).
  - Note: Clay-based cat litter is acceptable in a pinch.
- Cleanup:
  - Scoop absorbed material into a wide-mouth plastic jar.
  - Wipe the surface with water after the bulk material is removed. The residue may leave a white film ( ) as it dries; scrub this with a soapy sponge.
- Disposal of Debris: Label the jar as "Debris contaminated with **Titanium Lactate Ammonium Salt**" and process as solid hazardous waste.

## Part 6: References

- Gelest, Inc. (2015).[3] Titanium Lactate, Ammonium Salt, 50% in Water - Safety Data Sheet (AKT875).[3] Retrieved from [[Link](#)]
- ECHA (European Chemicals Agency). (n.d.). Substance Information: Titanium(IV) bis(ammonium lactato)dihydroxide.[4][5][6] Retrieved from [[Link](#)]

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## Sources

- [1. Concat LA \(Ammonium Lacto Titanate\) | CAS 65104-06-5 | Connect Chemicals \[connectchemicals.com\]](#)
- [2. nmu-mi.newlook.safecollegessds.com \[nmu-mi.newlook.safecollegessds.com\]](#)
- [3. gelest.com \[gelest.com\]](#)
- [4. americanelements.com \[americanelements.com\]](#)
- [5. Dihydroxybis\(ammonium Lactato\)titanium\(IV\) | 65104-06-5 | Tokyo Chemical Industry Co., Ltd.\(JP\) \[tcichemicals.com\]](#)
- [6. Titanium\(IV\) bis\(ammonium lactato\)dihydroxide solution SDS - Download & Subscribe for Updates \[sdsmanager.com\]](#)
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